

Technical Assessment & Safety Protocol: 2-Chloro-5-ethyl-4-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-5-ethyl-4-methylpyridine

Cat. No.: B12968077

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Executive Summary & Chemical Identification

Status: Niche Intermediate / Building Block Data Availability: Limited (Proprietary/Vendor-Specific). No REACH-validated full SDS is currently indexed in public government databases for the specific CAS provided.

This guide bridges the gap between limited vendor data and rigorous laboratory safety standards. It employs a Structure-Activity Relationship (SAR) approach, deriving safety protocols from the well-characterized analog 2-Chloro-5-methylpyridine.

Identity Verification

Critical Note on Registry Numbers: The CAS number provided in your request (112176-95-7) does not return validated hits in major chemical indices (PubChem, CAS Common Chemistry, ECHA).

- Correct Commercial CAS: The structure **2-Chloro-5-ethyl-4-methylpyridine** is commercially indexed under CAS 106737-84-2.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Action: Verify the Certificate of Analysis (CoA) upon receipt. If your container is labeled 112176-95-7, treat it as the same structural entity but verify identity via ¹H-NMR to rule out isomeric variation (e.g., 2-chloro-4-ethyl-5-methylpyridine).

Parameter	Specification
Chemical Name	2-Chloro-5-ethyl-4-methylpyridine
Primary CAS	106737-84-2 (Commercial Standard)
Formula	C ₈ H ₁₀ ClN
Molecular Weight	155.62 g/mol
Structural Class	Halogenated Alkylpyridine
Physical State	Liquid (likely colorless to pale yellow)

Hazard Identification (SAR-Derived)

Rationale: In the absence of experimental toxicology for the ethyl-methyl analog, safety data is extrapolated from the homologous series (2-Chloro-5-methylpyridine, CAS 18368-64-4).

GHS Classification (Projected)

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.	Systemic absorption via GI tract; pyridines affect CNS/liver.
Skin Irritation	Cat 2	H315: Causes skin irritation.	Lipophilic alkyl chain facilitates dermal penetration; pyridine nitrogen is basic/irritating.
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.	Direct mucous membrane irritant.
STOT - Single Exp.	Cat 3	H335: May cause respiratory irritation.	Volatile organic vapors irritate upper respiratory tract.

Critical Structural Alerts

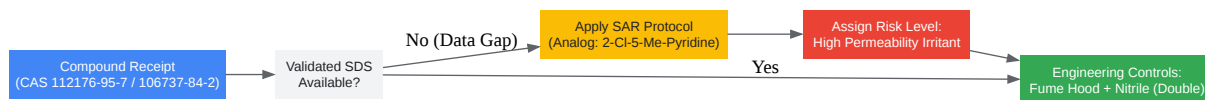
- Chlorine Substituent (C2 Position): Increases reactivity toward nucleophiles (S_NAr potential), making it a potential skin sensitizer upon repeated contact.
- Ethyl/Methyl Substitution: Increases lipophilicity (LogP ~2.5-3.0 estimated), enhancing skin absorption rates compared to bare chloropyridine.

Safe Handling & Engineering Controls

Directive: Treat as a potent irritant with high skin permeability.

The "Data Gap" Safety Workflow

The following diagram illustrates the decision logic for handling intermediates with incomplete SDS data.



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Caption: Protocol for establishing handling criteria when specific toxicological data is absent.

Engineering Controls

- **Primary Barrier:** All open handling (weighing, transfer, solubilization) must occur within a certified Chemical Fume Hood operating at face velocity >0.5 m/s.
- **Vapor Control:** Do not heat open vessels. This compound is a liquid with expected volatility; heating increases inhalation risk significantly.

Personal Protective Equipment (PPE) Matrix

Body Part	Equipment	Rationale
Hands	Double Nitrile Gloves (0.11 mm min)	Pyridines penetrate rubber; double gloving provides a "breakthrough" buffer. Change immediately upon splash.
Eyes	Chemical Splash Goggles	Safety glasses are insufficient for liquids that are severe eye irritants.
Body	Lab Coat (Cotton/Poly)	Standard protection. Use Tyvek sleeves if handling >100 g.
Respiratory	Half-mask with OV Cartridge	Required only if working outside a fume hood (e.g., spill cleanup).

Experimental Protocols: Synthesis & Quenching

Context: This compound is typically used as an electrophile in Suzuki-Miyaura couplings or SNAr reactions.

Protocol: Safe Weighing & Transfer

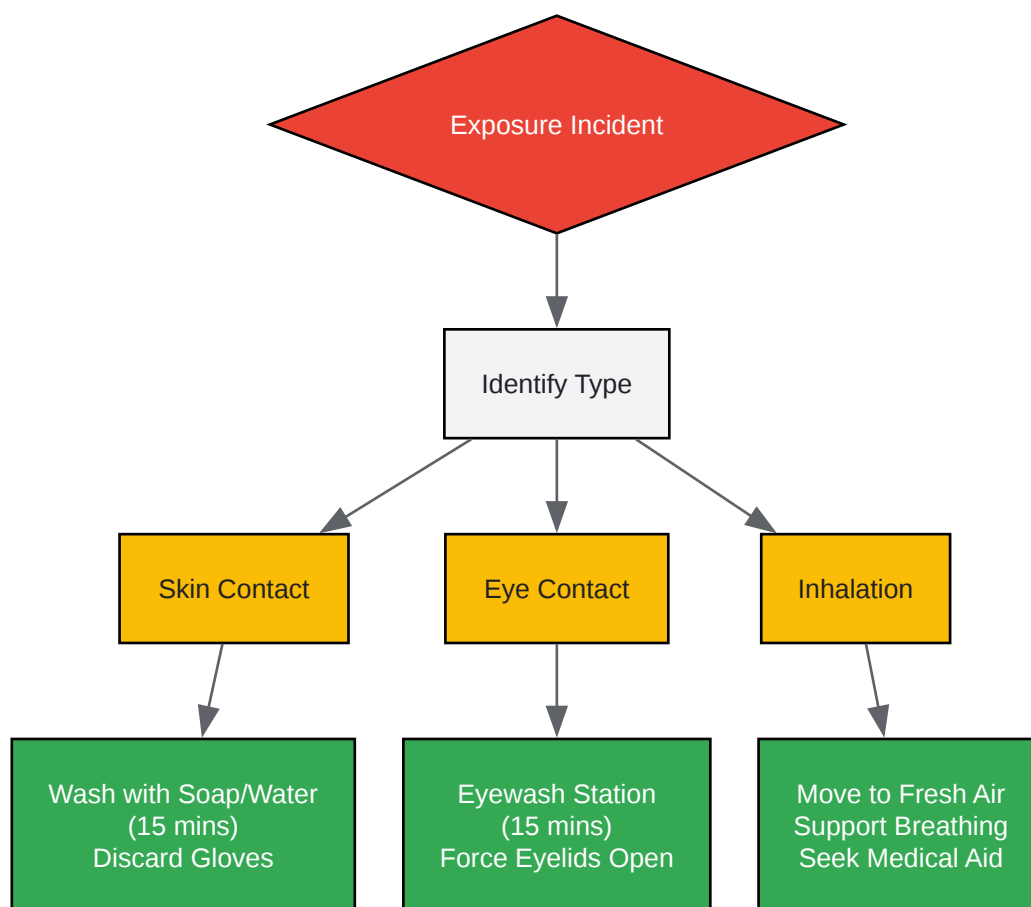
- Preparation: Place a tared vial inside the fume hood.
- Transfer: Use a glass Pasteur pipette. Do not use plastic syringes without checking solvent compatibility (pyridines can swell certain plastics).
- Decontamination: Immediately rinse the pipette with Acetone or Ethyl Acetate into a dedicated "Halogenated Organic Waste" container.
- Seal: Parafilm the vial immediately after weighing to prevent vapor release.

Protocol: Reaction Quenching (General)

Hazard: Unreacted **2-chloro-5-ethyl-4-methylpyridine** in the waste stream can pose long-term aquatic toxicity risks.

- Acidification: If the reaction mixture is basic, carefully acidify to pH 4-5 using 1M HCl. This protonates the pyridine nitrogen, rendering it water-soluble and less volatile, reducing inhalation risk during workup.
- Extraction: Extract organic impurities.
- Disposal: The aqueous layer (containing the protonated pyridine salt) should be disposed of as Hazardous Aqueous Waste, not poured down the drain.

Emergency Response Strategy



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Caption: Immediate action logic for exposure incidents involving halogenated pyridines.

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes. The chlorine substitution can make the hydrolysis products acidic; speed is critical to prevent corneal damage.
- Skin Contact: Wash with soap and water. Do not use alcohol or solvents (acetone/DMSO), as these may enhance the transdermal transport of the pyridine.
- Ingestion: Do NOT induce vomiting. The compound is an irritant; vomiting may cause secondary damage to the esophagus.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 77248: 2-Chloro-4-methylpyridine (Analog Reference). Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). C&L Inventory: Pyridine derivatives and halogenated analogs. Retrieved from [[Link](#)]

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Sources

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- 2. 102236-19-1|5-(tert-Butyl)-2-chloropyridine|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 3. 136081-94-2|2-Chloro-5-(2-chloroethyl)pyridine hydrochloride|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
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